

# Proper Disposal Procedures for Tentagel® Resin

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## Compound of Interest

Compound Name: *Tentagel resin*

Cat. No.: *B1176653*

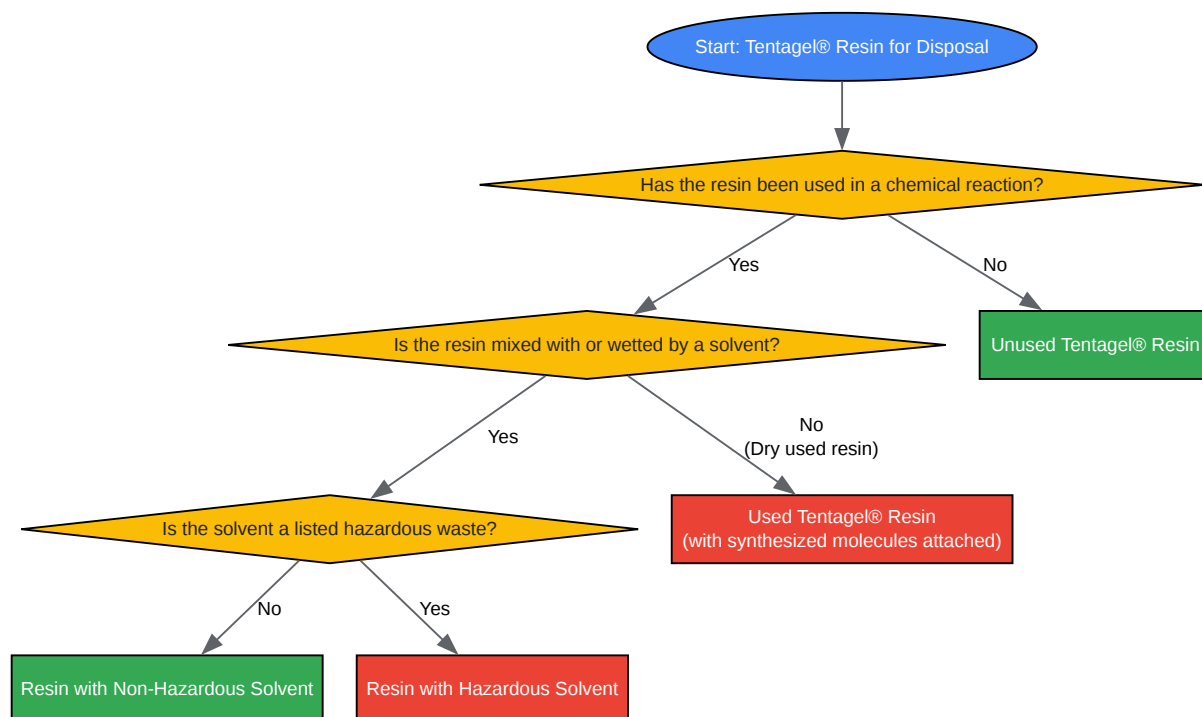
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Ensuring the safe and compliant disposal of laboratory materials is a critical component of responsible research. This guide provides detailed, step-by-step procedures for the proper disposal of Tentagel® resin, a widely used solid support in peptide and organic synthesis. Adherence to these protocols will help safeguard laboratory personnel and the environment while maintaining regulatory compliance.

## Initial Waste Assessment

Before proceeding with disposal, it is essential to characterize the Tentagel® resin waste. The appropriate disposal route depends on whether the resin is unused, has been used in a synthesis, or is contaminated with solvents.

The following workflow provides a decision-making framework for assessing your Tentagel® resin waste:



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**Caption:** Decision-making workflow for Tentagel® resin waste assessment.

## Waste Characterization and Disposal Routes

Based on the initial assessment, the Tentagel® resin waste can be categorized as follows. Note that while Tentagel® resin itself is generally not classified as a hazardous substance, its treatment and disposal method must account for any materials it has come into contact with.<sup>[1]</sup>

Waste Category	Description	Key Characteristics	Primary Disposal Route
Unused Resin	Virgin Tentagel® resin in its original, unopened, or opened but uncontaminated container.	Solid, non-hazardous polymer beads.	Non-Hazardous Solid Chemical Waste Stream.
Used Resin (Dry)	Resin that has been used in a synthesis, washed, and thoroughly dried. The synthesized product remains attached to the beads.	Solid polymer beads with attached, potentially non-hazardous organic molecules. Assumed non-hazardous unless the attached molecule is acutely toxic.	Non-Hazardous Solid Chemical Waste Stream.
Solvent-Contaminated Resin	Resin that is wetted with or in a slurry of a solvent.	The hazard level is determined by the solvent.	Dependent on Solvent Classification (Hazardous or Non-Hazardous Chemical Waste).
Acutely Toxic Waste	Resin to which a P-listed or other acutely toxic substance has been attached or mixed.	Poses a significant health risk.	Acutely Hazardous Waste Stream.

## Step-by-Step Disposal Protocols

### Protocol 1: Disposal of Unused or Dry Used Tentagel® Resin

This protocol applies to resin that is free of liquids and not contaminated with any acutely hazardous substances.

- Containerization:

- Place the dry resin in a chemically compatible, sealable container. A plastic bag (e.g., a heavy-duty, sealable bag) or a labeled screw-top plastic jar is suitable.
- Ensure the original container is used whenever possible.[\[1\]](#)
- Labeling:
  - Clearly label the container as "Non-Hazardous Waste: Tentagel® Resin."
  - Include the full chemical name: "Cross-linked Polystyrene-Polyethylene Glycol Copolymer."
  - Add the date of disposal and the lab/researcher's name.
- Storage:
  - Store the labeled container in a designated waste accumulation area, away from incompatible materials.
- Disposal:
  - Transfer the sealed and labeled container to your institution's designated non-hazardous solid waste pickup location.
  - Do not dispose of this material in the regular trash unless you have explicit permission from your institution's Environmental Health & Safety (EHS) department, as this can cause issues with custodial staff.[\[2\]](#)

## Protocol 2: Disposal of Solvent-Contaminated Tentagel® Resin

The disposal of resin contaminated with solvents requires careful consideration of the solvent's properties. The following workflow illustrates the process:

**Caption:** Workflow for disposing of solvent-contaminated resin.

Key Steps for Solvent-Contaminated Resin:

- Segregation: Do not mix different solvent waste streams. Keep resin wetted with chlorinated solvents separate from that with flammable non-chlorinated solvents.
- Containerization: Collect the resin-solvent slurry in a container that is chemically compatible with the solvent and can be tightly sealed. Ensure the container is not damaged or leaking.  
[3]
- Labeling:
  - If the solvent is hazardous (e.g., Dichloromethane, DMF, Toluene), the container must be labeled as "Hazardous Waste."
  - The label must list all contents, including the full name of the solvent(s) and "Tentagel® Resin."
  - Include approximate percentages of each component.
  - Attach the appropriate hazard pictograms (e.g., flammable, toxic).
- Disposal Request: Arrange for pickup by your institution's EHS department. Hazardous waste must be handled by a licensed disposal service.[4]
- Alternative for Small Quantities: One Safety Data Sheet suggests that the material can be mixed with a combustible solvent and burned in a chemical incinerator.[3] This action should only be performed by a licensed waste disposal facility.

## Empty Container Disposal

Empty containers that held Tentagel® resin must also be disposed of properly.

- Ensure "RCRA Empty": The container must be "RCRA empty," meaning no freestanding liquid remains and all pourable contents have been removed.
- Deface Labels: Completely remove or deface all chemical labels on the container to prevent confusion.[2][5]
- Dispose: Place the defaced, empty container in the appropriate recycling or solid waste bin as per your institution's guidelines. For containers that held acutely hazardous waste, they

must be triple-rinsed, with the rinsate collected as hazardous waste, before the container can be considered non-hazardous.[5][6]

**Disclaimer:** This document provides general guidance. Researchers are responsible for consulting their institution's specific waste disposal policies and all applicable local, state, and federal regulations before disposing of any chemical waste.

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